

6-Chloro-3-indoxyl butyrate chemical properties and structure

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Compound of Interest

Compound Name: 6-Chloro-3-indoxyl butyrate

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An In-depth Technical Guide to **6-Chloro-3-indoxyl Butyrate** for Researchers and Drug Development Professionals

Abstract

6-Chloro-3-indoxyl butyrate is a specialized chemical reagent primarily utilized as a chromogenic substrate for the detection of esterase activity. Its application is particularly prominent in microbiology for the rapid identification of specific microorganisms. This technical guide provides a comprehensive overview of the chemical properties, structure, and key experimental applications of **6-Chloro-3-indoxyl butyrate**, intended for researchers, scientists, and professionals in drug development.

Chemical Properties and Structure

6-Chloro-3-indoxyl butyrate is a stable, light-sensitive solid.^[1] Its key physical and chemical properties are summarized in the table below for ease of reference.

Table 1: Chemical and Physical Properties of **6-Chloro-3-indoxyl Butyrate**

Property	Value	References
CAS Number	159954-34-4	[1][2][3][4]
Molecular Formula	C ₁₂ H ₁₂ ClNO ₂	[1][2][3][4]
Molecular Weight	237.68 g/mol	[2][3]
Melting Point	100 °C	[4]
Boiling Point	391.5 °C	[4]
Flash Point	190.6 °C	[4]
Appearance	Powder	[5]
Solubility	Insoluble in water.	[1]
Stability	Stable under recommended storage conditions. Light sensitive.	[1]
Storage	Freeze. Store at temperatures below -15°C and protect from light.	[1][3][4]
Incompatibilities	Strong oxidizing agents.	[1]
Hazardous Decomposition	Hydrogen chloride, nitrogen oxides, carbon monoxide, carbon dioxide.	[1]

Chemical Structure

The structure of **6-Chloro-3-indoxyl butyrate** consists of an indole ring system chlorinated at the 6th position. A butyrate group is attached via an ester linkage to the hydroxyl group at the 3rd position of the indole ring. The IUPAC name is (6-chloro-1H-indol-3-yl) butanoate.

- SMILES String: O=C(CCC)OC1=CNC2=C1C=CC(Cl)=C2[4]

Applications in Research

The primary application of **6-Chloro-3-indoxyl butyrate** is as a chromogenic substrate for the detection of lipase and esterase enzymes.[6] Upon enzymatic cleavage of the butyrate ester, it releases 6-chloro-3-indoxyl. This intermediate product, in the presence of oxygen, undergoes spontaneous oxidation and dimerization to form an insoluble, colored precipitate.

This characteristic makes it a valuable tool in various biochemical and microbiological assays, particularly for the identification of microorganisms that produce butyrate esterase.

Experimental Protocols

A key experimental application of this compound is in the rapid identification of the bacterium *Moraxella catarrhalis*. This is achieved through the butyrate disk test.

Butyrate Disk Test for *Moraxella catarrhalis* Identification

Principle: *Moraxella catarrhalis* produces the enzyme butyrate esterase. This enzyme hydrolyzes **6-Chloro-3-indoxyl butyrate** (or a similar bromo-chloro-indolyl butyrate substrate) impregnated on a paper disk.[7] The hydrolysis releases the indoxyl derivative, which then oxidizes to form a colored indigo precipitate, indicating a positive result.[7] This rapid test is crucial for differentiating *M. catarrhalis* from *Neisseria* species, as most strains of *M. catarrhalis* are resistant to penicillin and ampicillin.[7]

Methodology:

- Place a butyrate-impregnated disk on a clean glass microscope slide.
- Add a single drop of reagent-grade water to the disk, ensuring it is moist but not oversaturated.
- Using a sterile wooden applicator stick or inoculating loop, pick up several well-isolated colonies of the test organism from a pure culture (typically 18-24 hours old).
- Smear the inoculum onto the surface of the moistened disk.
- Incubate the slide at ambient room temperature for a maximum of 5 minutes.

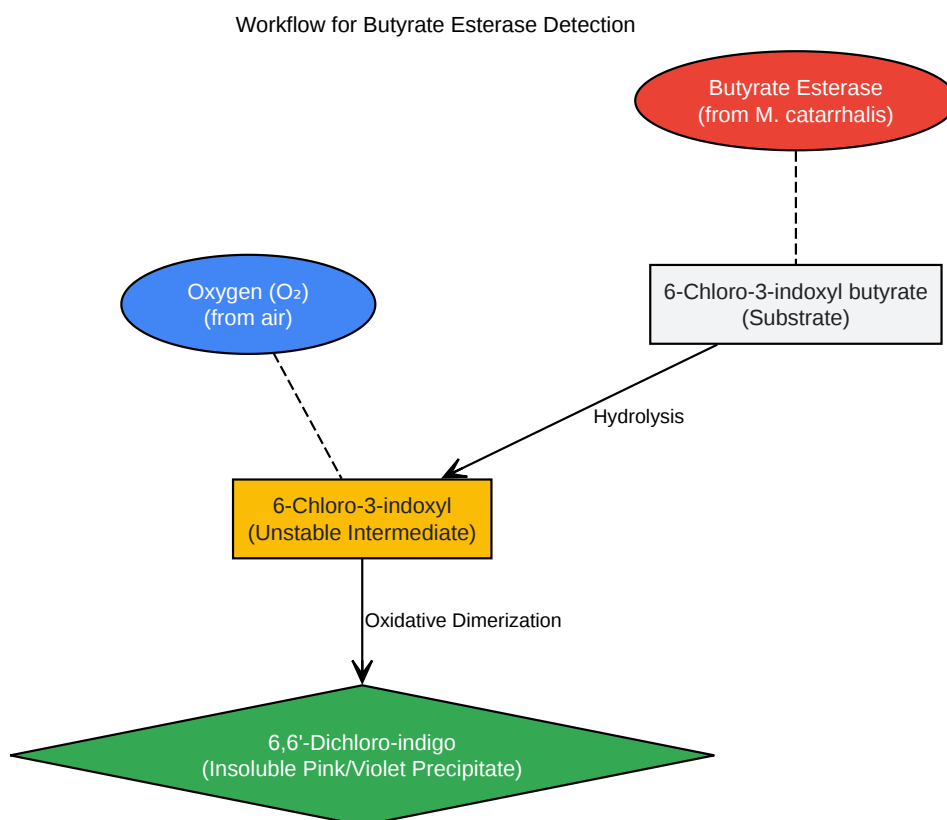
- Observe for a color change.

Interpretation of Results:

- Positive Result: The development of a blue to blue-violet color within the 5-minute incubation period indicates the presence of butyrate esterase activity and is a presumptive identification for *Moraxella catarrhalis*.^[7]
- Negative Result: The absence of a color change indicates a negative result.^[7]

Visualization of Experimental Workflow

The following diagram illustrates the enzymatic hydrolysis of **6-Chloro-3-indoxyl butyrate** and the subsequent formation of the colored product.



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Caption: Enzymatic cleavage of **6-Chloro-3-indoxyl butyrate**.

Safety and Handling

Hazard Identification:

- May cause eye, skin, and respiratory tract irritation.[1]
- May be harmful if swallowed, inhaled, or absorbed through the skin.[1]

First Aid Measures:

- Eyes: Flush with copious amounts of water for at least 15 minutes.[1]
- Skin: Wash affected area with soap and plenty of water.[1]
- Ingestion: Wash out mouth with water.[1]
- Inhalation: Move to fresh air.[1] In all cases of exposure, seek medical attention.[1]

Handling and Storage:

- Avoid contact with skin and eyes and avoid inhalation of dust.[1]
- Use adequate ventilation and wear appropriate personal protective equipment (gloves, lab coat, safety glasses).[1]
- Store in a tightly sealed container in a dry, cool area, and protect from light.[1][3][4]
Recommended long-term storage is at -20°C.[3]

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